

Personal protective equipment for handling C14 Ceramide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **C14 Ceramide**

Cat. No.: **B2986048**

[Get Quote](#)

Essential Safety and Handling Guide for C14 Ceramide

For researchers, scientists, and drug development professionals, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **C14 Ceramide** (N-myristoyl-D-erythro-sphingosine). Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **C14 Ceramide**, providing a quick reference for its physical properties and safety information.

Table 1: Physicochemical Properties of **C14 Ceramide**

Property	Value
Chemical Name	N-[(1S,2R,3E)-2-hydroxy-1-(hydroxymethyl)-3-heptadecen-1-yl]-tetradecanamide
Synonyms	Cer(d18:1/14:0), N-myristoyl-D-erythro-sphingosine
CAS Number	34227-72-0 [1] [2] [3] [4] [5]
Molecular Formula	C ₃₂ H ₆₃ NO ₃ [1] [2] [3] [4] [5]
Molecular Weight	509.9 g/mol [1] [4] [5]
Physical State	Crystalline solid [1]
Purity	≥95% [1]
Storage	-20°C [1] [2] [4]
Solubility	DMF: 0.15 mg/mL [1]

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Category	Description	Recommended PPE
Skin Irritation	May cause skin irritation.	Chemical-resistant gloves (e.g., nitrile, neoprene) [6] , lab coat.
Eye Irritation	May cause serious eye irritation.	Chemical safety glasses with side shields or goggles. [6]
Respiratory Tract Irritation	May cause respiratory tract irritation if inhaled as dust.	NIOSH-approved respirator with a particulate filter for powdered form. [6]
Toxicological Properties	Not fully investigated. Handle as potentially hazardous. [6]	Use all recommended PPE.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls

- Work Area: Ensure the work area is clean, uncluttered, and well-ventilated.[6] A chemical fume hood is recommended, especially when handling the powdered form.
- Safety Equipment: Confirm that an eyewash station and safety shower are readily accessible.
- Documentation: Review the Safety Data Sheet (SDS) before starting any work.

Donning Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against potential exposure. The following PPE is mandatory when handling **C14 Ceramide**:

- Eye Protection: Chemical safety glasses with side shields or goggles are required.[6]
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves prior to use.[6]
- Skin and Body Protection: A laboratory coat is mandatory. For larger quantities or when there is a risk of splashing, consider additional protection such as a chemical-resistant apron.[6]
- Respiratory Protection: If working with the powdered form for extended periods or in a poorly ventilated area, a NIOSH-approved respirator with an appropriate particulate filter is recommended.[6]

Weighing and Handling the Solid Compound

- Transfer: Carefully transfer the required amount of **C14 Ceramide** from the storage container to a weighing vessel within a chemical fume hood or a balance enclosure to minimize dust generation.
- Avoid Inhalation: Avoid breathing in the dust.[6]

- Static Discharge: Take precautionary measures against static discharge.
- Clean-Up: Promptly clean any spills using appropriate methods (see Accidental Release Measures).

Dissolving the Compound

- Solvent Selection: Use an appropriate solvent as indicated by experimental protocols (e.g., DMF).[1]
- Procedure: Add the solvent to the weighed **C14 Ceramide** slowly to avoid splashing. If necessary, sonicate or gently warm the solution to aid dissolution, ensuring adequate ventilation.
- Container: Use a tightly sealed container for the solution.

Storage

- Short-term: May be stored at room temperature for short periods.[4]
- Long-term: Store at -20°C under an inert atmosphere for maximum stability.[1][2][4]
- Incompatibilities: Avoid storage with strong oxidizing agents.[6]

Emergency and Disposal Plan

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[7] Remove contaminated clothing.
- Inhalation: Move the exposed person to fresh air at once. If not breathing, give artificial respiration. Get medical attention as soon as possible.[7][8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[7]

Accidental Release Measures

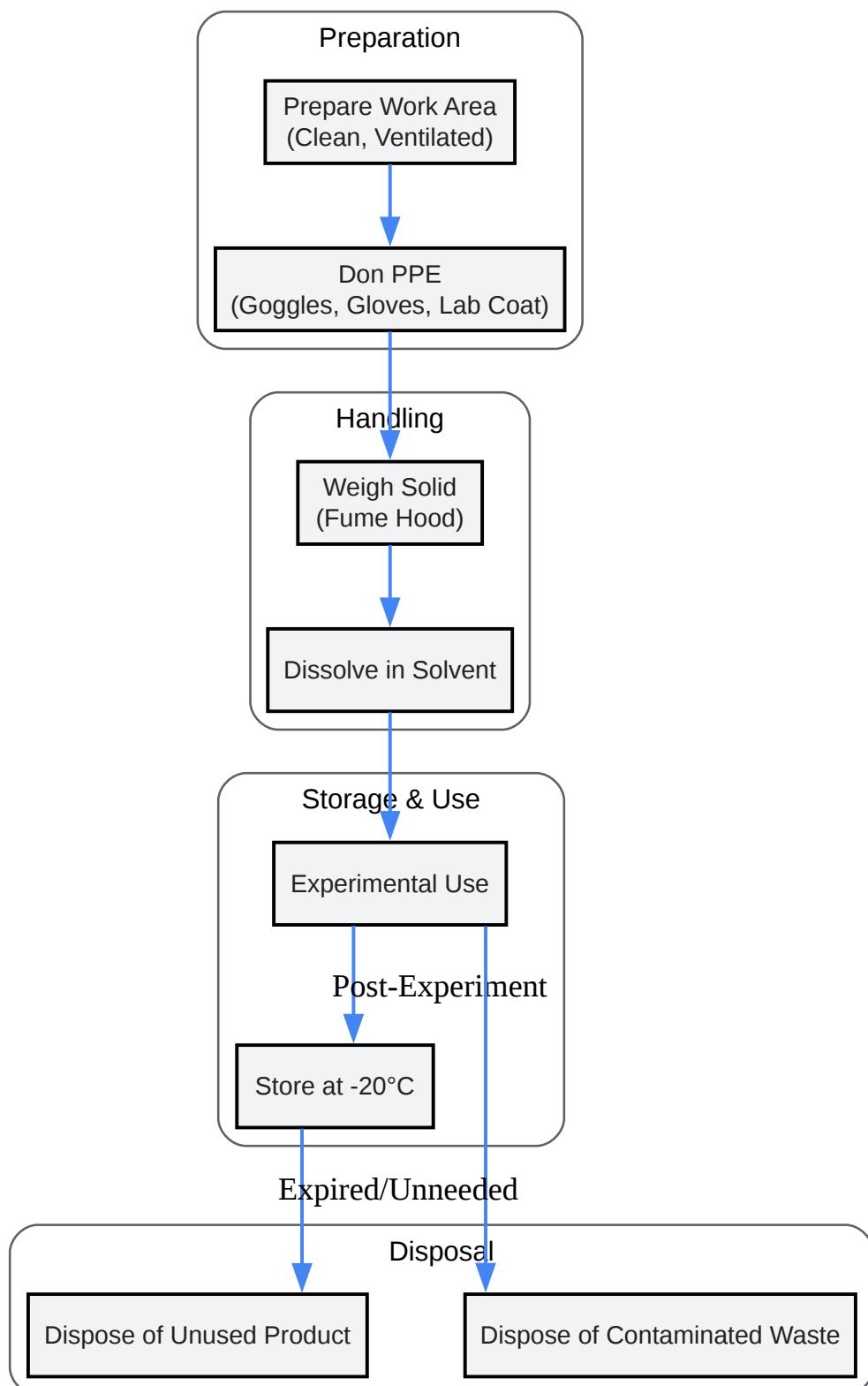
- Isolate the Area: Keep unauthorized personnel away.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Prevent entry into waterways, drains, or confined areas.[\[9\]](#)
- Clean-Up:
 - Solid Spills: Carefully scoop up the material and place it into a suitable, labeled container for disposal. Avoid creating dust.[\[9\]](#)
 - Liquid Spills: Absorb with an inert material (e.g., sand, silica gel) and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

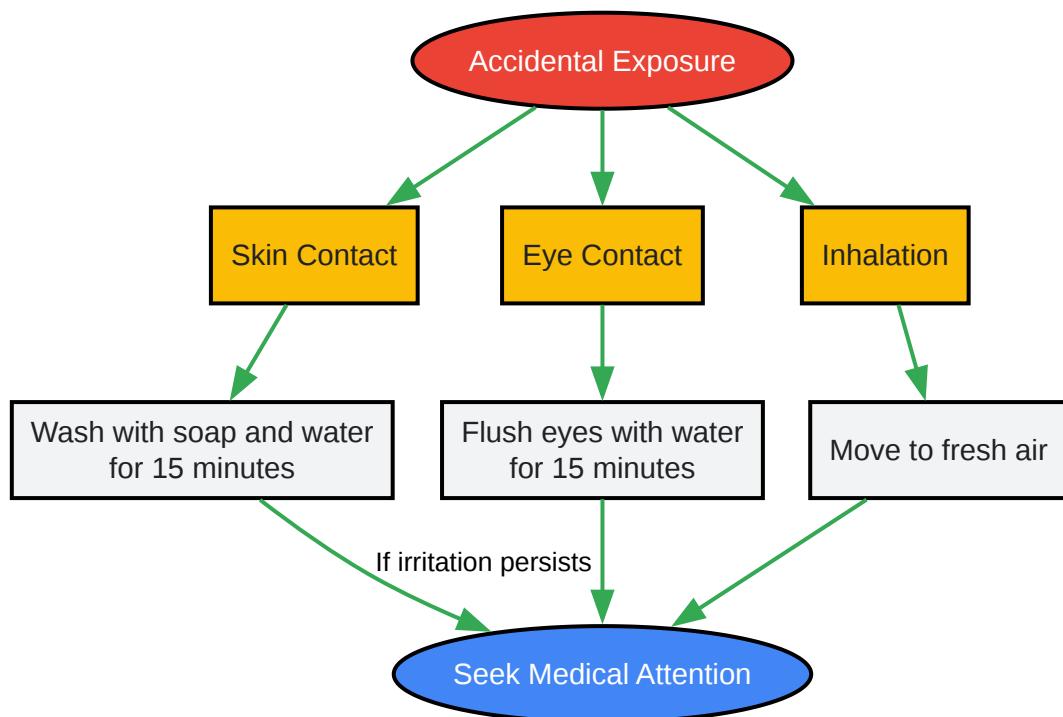
Disposal Plan

Proper disposal of **C14 Ceramide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of unused **C14 Ceramide** as hazardous waste. Contact your institution's environmental health and safety (EHS) office for specific guidelines.[\[6\]](#)
- Contaminated Materials: Any materials that have come into contact with **C14 Ceramide**, such as pipette tips, gloves, and empty containers, should be considered contaminated and disposed of as hazardous waste.[\[6\]](#)

Visual Workflow and Emergency Protocols



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. avantiresearch.com [avantiresearch.com]
- 3. larodan.com [larodan.com]
- 4. usbio.net [usbio.net]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]

- 9. redox.com [redox.com]
- To cite this document: BenchChem. [Personal protective equipment for handling C14 Ceramide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2986048#personal-protective-equipment-for-handling-c14-ceramide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com